

# Application Notes and Protocols for the Analytical Characterization of 3-Nitrobenzenesulfonamide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **3-Nitrobenzenesulfonamide**

Cat. No.: **B092210**

[Get Quote](#)

## Introduction

**3-Nitrobenzenesulfonamide** (CAS No. 121-52-8) is a chemical intermediate used in the synthesis of various pharmaceutical compounds and other organic molecules. Its purity and structural integrity are critical for the quality, safety, and efficacy of the final products. Therefore, robust and reliable analytical methods are essential for its comprehensive characterization. These application notes provide detailed protocols for the analysis of **3-Nitrobenzenesulfonamide** using modern analytical techniques, intended for researchers, scientists, and drug development professionals.

## Physicochemical Properties

A summary of the key physicochemical properties of **3-Nitrobenzenesulfonamide** is presented below. This data is fundamental for the development of analytical methods.

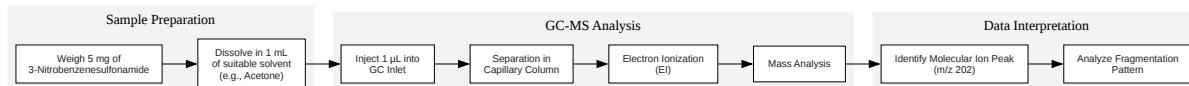
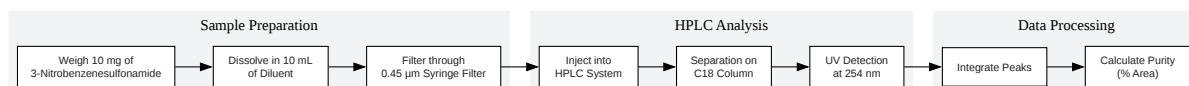
Property	Value	Reference
CAS Number	121-52-8	[1][2]
Molecular Formula	C <sub>6</sub> H <sub>6</sub> N <sub>2</sub> O <sub>4</sub> S	[1][2]
Molecular Weight	202.19 g/mol	[1]
IUPAC Name	3-nitrobenzenesulfonamide	[1]
Melting Point	166-168 °C	[3]
Appearance	White to off-white powder	[3]

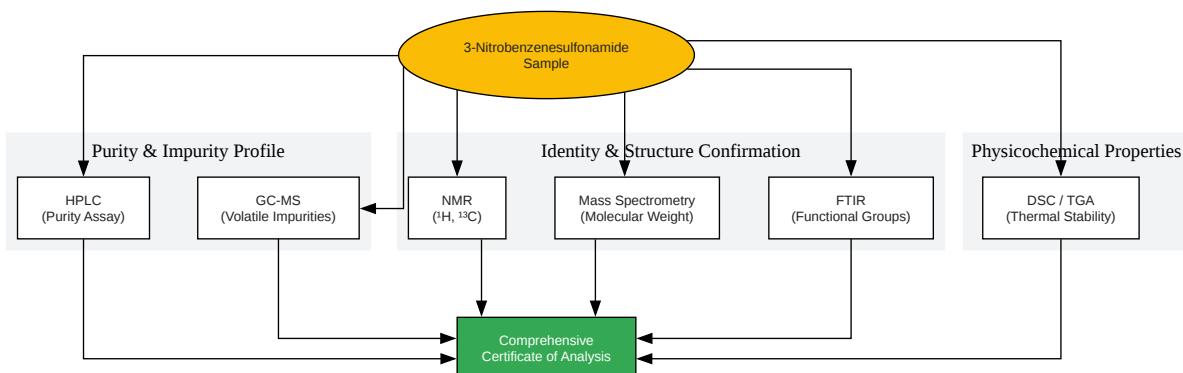
## Chromatographic Analysis

Chromatographic techniques are essential for assessing the purity of **3-Nitrobenzenesulfonamide** and quantifying impurities.

## High-Performance Liquid Chromatography (HPLC) for Purity Assessment

HPLC is a primary method for determining the purity of non-volatile and thermally labile compounds like **3-Nitrobenzenesulfonamide**. A reverse-phase method is typically employed for this purpose.





[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Benzenesulfonamide, 3-nitro- | C<sub>6</sub>H<sub>6</sub>N<sub>2</sub>O<sub>4</sub>S | CID 67138 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3-Nitrobenzenesulfonamide [webbook.nist.gov]
- 3. 3-Nitrobenzenesulfonamide , 98% , 121-52-8 - CookeChem [cookechem.com]
- To cite this document: BenchChem. [Application Notes and Protocols for the Analytical Characterization of 3-Nitrobenzenesulfonamide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b092210#analytical-methods-for-the-characterization-of-3-nitrobenzenesulfonamide]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)